

Technical Support Center: Troubleshooting Poor PROTAC Potency in Cellular Assays

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Compound of Interest

Compound Name: Cyclohexane-PEG1-Br

Cat. No.: B2559838

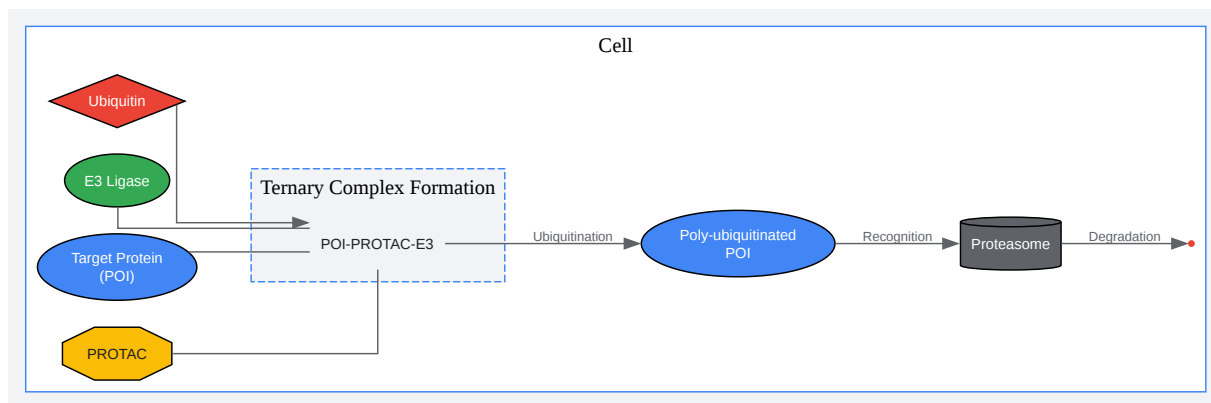
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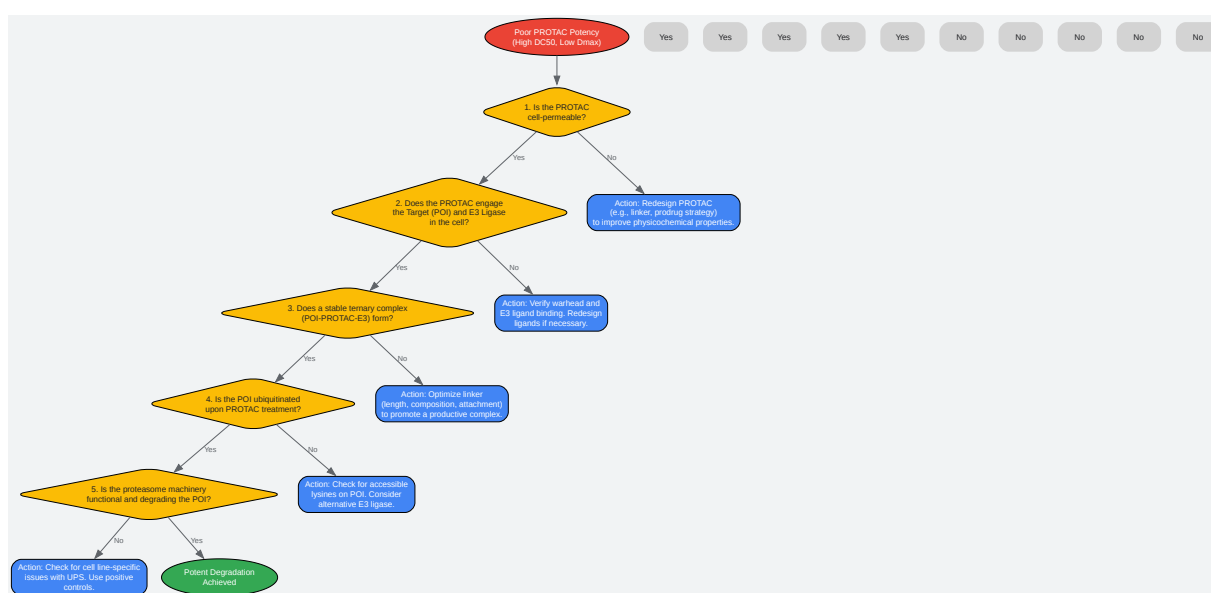
This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered when a PROTAC (Proteolysis Targeting Chimera) demonstrates poor potency in cellular assays.

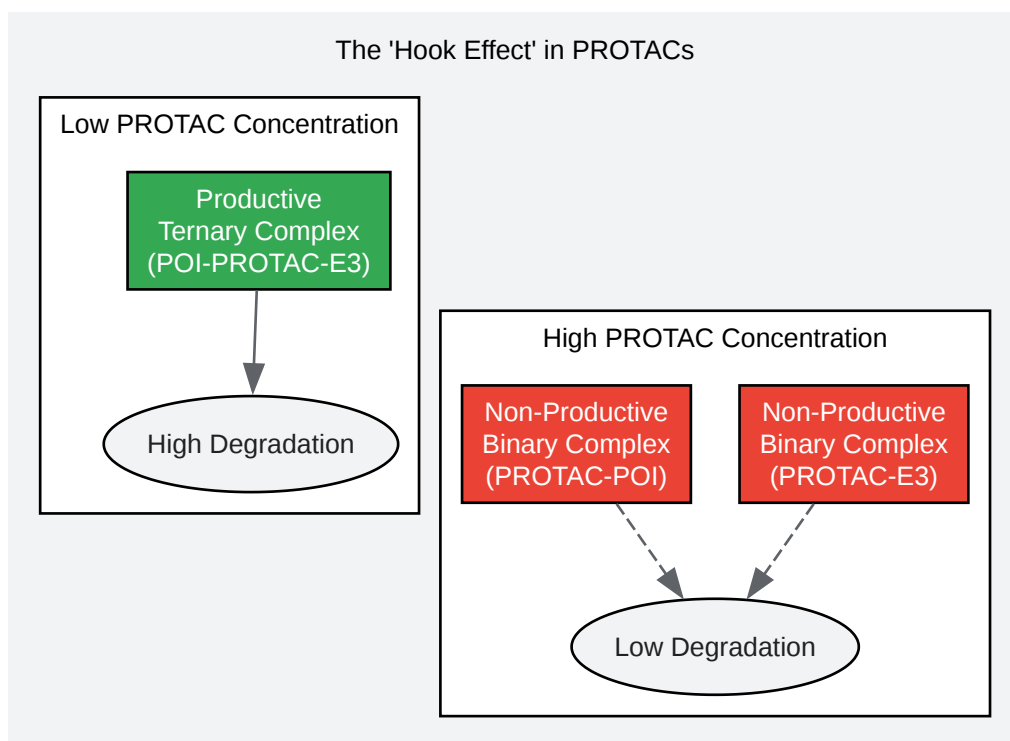
Frequently Asked Questions (FAQs)

Q1: What is the general mechanism of action for a PROTAC?

A PROTAC is a heterobifunctional molecule designed to hijack the cell's natural protein disposal system, the Ubiquitin-Proteasome System (UPS). It works by simultaneously binding to a target Protein of Interest (POI) and an E3 ubiquitin ligase. This proximity induces the formation of a ternary complex (POI-PROTAC-E3 ligase), leading to the ubiquitination of the POI. The poly-ubiquitin chain acts as a tag, marking the POI for degradation by the proteasome.^{[1][2]}







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References

- 1. An overview of PROTACs: a promising drug discovery paradigm - PMC [pmc.ncbi.nlm.nih.gov]
- 2. quora.com [quora.com]
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